Technical Whitepaper: Spectroscopic Characterization of 1,4-Dimethoxy-2-nitrobenzene

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Compound of Interest

Compound Name:	*1,4-Dimethoxy-2-nitrobenzene*
CAS No.:	*89-39-4*
Cat. No.:	*B146714*

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Executive Summary

1,4-Dimethoxy-2-nitrobenzene (also known as Nitrodimethylhydroquinone) is a critical intermediate in the synthesis of 2,5-dimethoxyaniline, a precursor for various azo dyes and pharmaceutical agents. Its structural asymmetry, introduced by the nitro group on the para-dimethoxybenzene scaffold, creates a distinct spectroscopic signature essential for differentiating it from its isomer, 1,2-dimethoxy-4-nitrobenzene. This guide details the NMR, IR, and MS profiles required for unequivocal identification.

Chemical Identity & Physicochemical Properties[1][2][3][4][5][6][7][8][9]

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Property	Data
CAS Registry Number	89-39-4
IUPAC Name	1,4-Dimethoxy-2-nitrobenzene
Synonyms	2-Nitrohydroquinone dimethyl ether; 2,5-Dimethoxynitrobenzene
Molecular Formula	
Molecular Weight	183.16 g/mol
Appearance	Yellow to golden crystalline needles
Melting Point	72–73 °C (Distinct from 1,2-isomer MP ~96 °C)
Boiling Point	169 °C at 13 mmHg
Solubility	Soluble in benzene, chloroform, ethanol; Insoluble in water

Synthesis & Process Logic

Understanding the synthesis is vital for interpreting the impurity profile. The compound is typically produced via the electrophilic aromatic nitration of 1,4-dimethoxybenzene. The ortho-directing power of the methoxy groups competes, but the symmetry of the starting material simplifies the outcome to a single mono-nitro isomer.

Experimental Protocol: Nitration of 1,4-Dimethoxybenzene

Reagents: 1,4-Dimethoxybenzene (1.0 eq), Nitric Acid (65%, 1.1 eq), Acetic Acid (Solvent).

- Dissolution: Dissolve 1,4-dimethoxybenzene in glacial acetic acid.
- Addition: Cool to 15–20 °C. Add nitric acid dropwise to control the exotherm.
- Quench: Pour the reaction mixture into ice water. The product precipitates as a yellow solid.

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- Purification: Recrystallize from ethanol to remove trace dinitro species or unreacted starting material.

Reaction Pathway Diagram

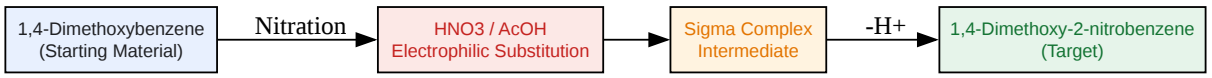

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Figure 1: Electrophilic aromatic substitution pathway yielding the 2-nitro isomer.

Spectroscopic Characterization

The introduction of the nitro group at position 2 breaks the symmetry of the 1,4-dimethoxybenzene parent, resulting in three distinct aromatic proton environments and two distinct methyl ether environments.

Nuclear Magnetic Resonance (NMR)

H NMR (300/400 MHz,

)

The aromatic region displays an ABC-like coupling pattern (or ABX depending on field strength), characterized by a specific ortho and meta coupling network.

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Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment	Structural Logic
7.38	Doublet (d)	1H		H-3	Most Deshielded. Located between the electron-withdrawing and electron-donating . Shows meta coupling to H-5.
7.11	Doublet of Doublets (dd)	1H	,	H-5	Coupled ortho to H-6 and meta to H-3.
7.05	Doublet (d)	1H		H-6	Ortho to H-5. Shielded relative to H-3 due to distance from .
3.91	Singlet (s)	3H	-	1-OMe	Deshielded by ortho-nitro group interactions.
3.81	Singlet (s)	3H	-	4-OMe	Resembles parent methoxy shift (distal to nitro).

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C NMR (Predicted/Typical)

- C-NO2 (C-2): ~139–141 ppm.
- C-OMe (C-1, C-4): ~150–154 ppm (C-1 likely shifted upfield slightly due to steric inhibition of resonance by adjacent nitro).
- Aromatic CH: ~109 ppm (C-3), ~120 ppm (C-5), ~113 ppm (C-6).
- Methoxy Carbons: ~56.5 ppm and ~57.0 ppm.

Infrared Spectroscopy (FT-IR)

The spectrum is dominated by the strong asymmetric and symmetric stretches of the nitro group and the ether linkages.

- Nitro (

) Stretches:

  - Asymmetric: 1525–1540 cm

    (Very Strong).
  - Symmetric: 1340–1360 cm

    (Strong).
- Ether (C-O-C) Stretches:

  - Aryl-Alkyl Ether: 1210–1230 cm

    and 1030–1050 cm

    .
- Aromatic C-H: Weak bands > 3000 cm

  (e.g., 3080 cm

).

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- Aromatic Ring Modes: 1600 cm

  and 1490 cm

  .

Mass Spectrometry (EI-MS)

- Molecular Ion (

  ): m/z 183 (Base peak or high intensity).

- Fragmentation Pathway:
  - m/z 168 (

    ): Loss of methyl radical (

) from methoxy group.
  - m/z 153 (

    ): Loss of Formaldehyde (

) or NO. Common in ortho-nitroanisoles.
  - m/z 137 (

    ): Loss of

    radical.
  - m/z 122: Sequential loss of methyl/nitro groups.
  - m/z 79/77: Aromatic ring fragments.

Spectroscopic Logic Tree

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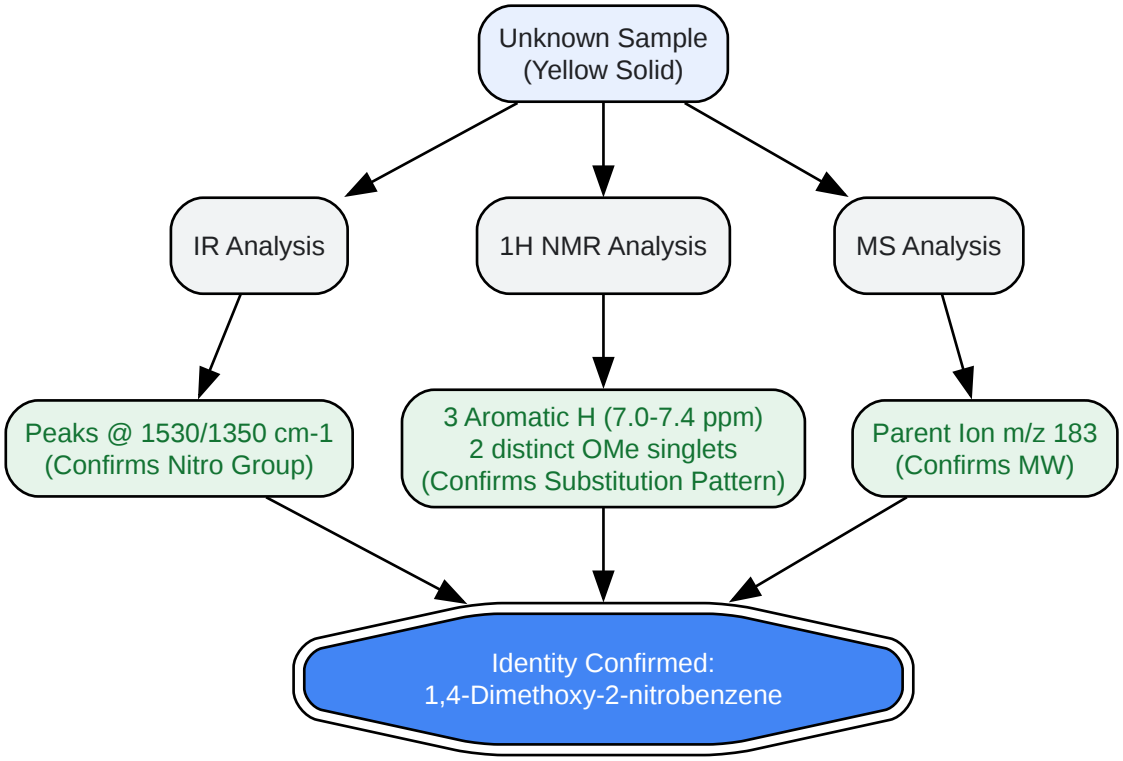

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Figure 2: Analytical decision matrix for structural confirmation.

Quality Control & Impurity Profiling

A common critical quality attribute (CQA) is the presence of the 1,2-dimethoxy-4-nitrobenzene isomer (CAS 709-09-1).

- Differentiation by Melting Point:
  - Target (**1,4-dimethoxy-2-nitrobenzene**): 72–73 °C.
  - Impurity (1,2-dimethoxy-4-nitrobenzene): 96–97 °C.
- Differentiation by NMR:
  - The impurity (1,2-dimethoxy-4-nitrobenzene) possesses protons at positions 3, 5, and 6. The coupling pattern differs significantly; H-3 in the impurity is isolated (singlet) but H-5/H-6 show ortho coupling. The chemical shifts of the methoxy groups will also differ due to the change in electronic environment relative to the nitro group.

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